A Comparative Performance Analysis of Solvent Orange 62 from Various Manufacturers

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Compound of Interest

Compound Name:	*Solvent Orange 62*
Cat. No.:	*B15287730*

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For Researchers, Scientists, and Drug Development Professionals

This guide offers an objective comparison of the performance characteristics of **Solvent Orange 62**, a widely used metal-complex solvent dye, from different manufacturers. The information presented herein is curated from publicly available technical data sheets and industry standards to assist researchers, scientists, and professionals in making informed decisions for their specific applications. While direct comparative studies across all manufacturers are not readily available in the public domain, this guide provides a framework for evaluation and highlights key performance indicators.

Introduction to **Solvent Orange 62**

Solvent Orange 62 is a reddish-orange dye known for its excellent solubility in organic solvents and its good compatibility with a variety of resins.[1][2][3] As a metal-complex azo dye, it exhibits notable light and heat fastness, making it suitable for a range of applications including wood stains, printing inks, leather finishes, and coatings for plastics and metals.[1][4] The performance of **Solvent Orange 62** can, however, vary between different manufacturers due to nuances in the synthesis and purification processes. This guide focuses on three critical performance parameters: solubility, lightfastness, and thermal stability.

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Performance Data Comparison

The following tables summarize the available quantitative data for **Solvent Orange 62** from a selection of manufacturers. It is important to note that the test conditions and methodologies may vary between manufacturers, and for a definitive comparison, in-house testing under standardized conditions is recommended.

Table 1: Solubility of **Solvent Orange 62** in Various Solvents (g/L at 20°C)

Solvent	Manufacturer A (Sinoever)	Manufacturer B (Colorants Chem)	Manufacturer C (Precise Color)	Manufacturer D (Dubayrox)
Ethanol	100	-	100	100
1-methoxy-2-propanol	200	-	200	200
n-Propanol	50	-	50	50
2-ethoxyethanol	300	-	300	300
Methyl Ethyl Ketone (MEK)	500	300	500	500
Ethyl Acetate	50	-	50	50
Toluene	50	-	50	50
Butyl Cellosolve	-	300	-	-
Acetone	-	150	-	-
Diacetone Alcohol	-	>400	-	-

Note: A dash (-) indicates that the data was not available in the reviewed technical data sheets.

Table 2: Lightfastness and Heat Resistance of **Solvent Orange 62**

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Performance Parameter	Manufacturer A (Sinoever)	Manufacturer B (Colorants Chem)	Manufacturer C (Precise Color)	Manufacturer D (Dubayrox)
Lightfastness (Blue Wool Scale)	7	7-8	7	7
Heat Resistance (°C)	160	-	160	-

Note: Lightfastness is rated on the Blue Wool Scale from 1 (very poor) to 8 (excellent).

Experimental Protocols

For accurate and reproducible comparative analysis, standardized experimental protocols are crucial. The following sections detail the methodologies for evaluating the key performance parameters of **Solvent Orange 62**.

Determination of Solubility

Objective: To quantitatively determine the solubility of **Solvent Orange 62** from different manufacturers in a range of relevant organic solvents.

Methodology:

- Preparation of Saturated Solutions:
  - Add an excess amount of **Solvent Orange 62** powder to a known volume of the selected solvent in a sealed container.
  - Agitate the mixture at a constant temperature (e.g., 25°C) for a specified period (e.g., 24 hours) to ensure equilibrium is reached. A magnetic stirrer or a shaker bath can be used for this purpose.
- Separation of Undissolved Solid:
  - Allow the mixture to settle.

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- Carefully filter the supernatant through a fine-pore filter (e.g., 0.45 µm PTFE syringe filter) to remove all undissolved dye particles. The filtration should be performed at the same constant temperature to prevent precipitation.

- Quantification of Dissolved Dye:
  - Take a precise volume of the clear, saturated filtrate and dilute it with a known volume of a suitable solvent to bring the absorbance within the linear range of a UV-Vis spectrophotometer.
  - Measure the absorbance of the diluted solution at the wavelength of maximum absorbance (λmax) for **Solvent Orange 62**.
  - Calculate the concentration of the dye in the filtrate using a pre-established calibration curve of absorbance versus concentration.
  - The solubility is then calculated and expressed in grams per liter (g/L).

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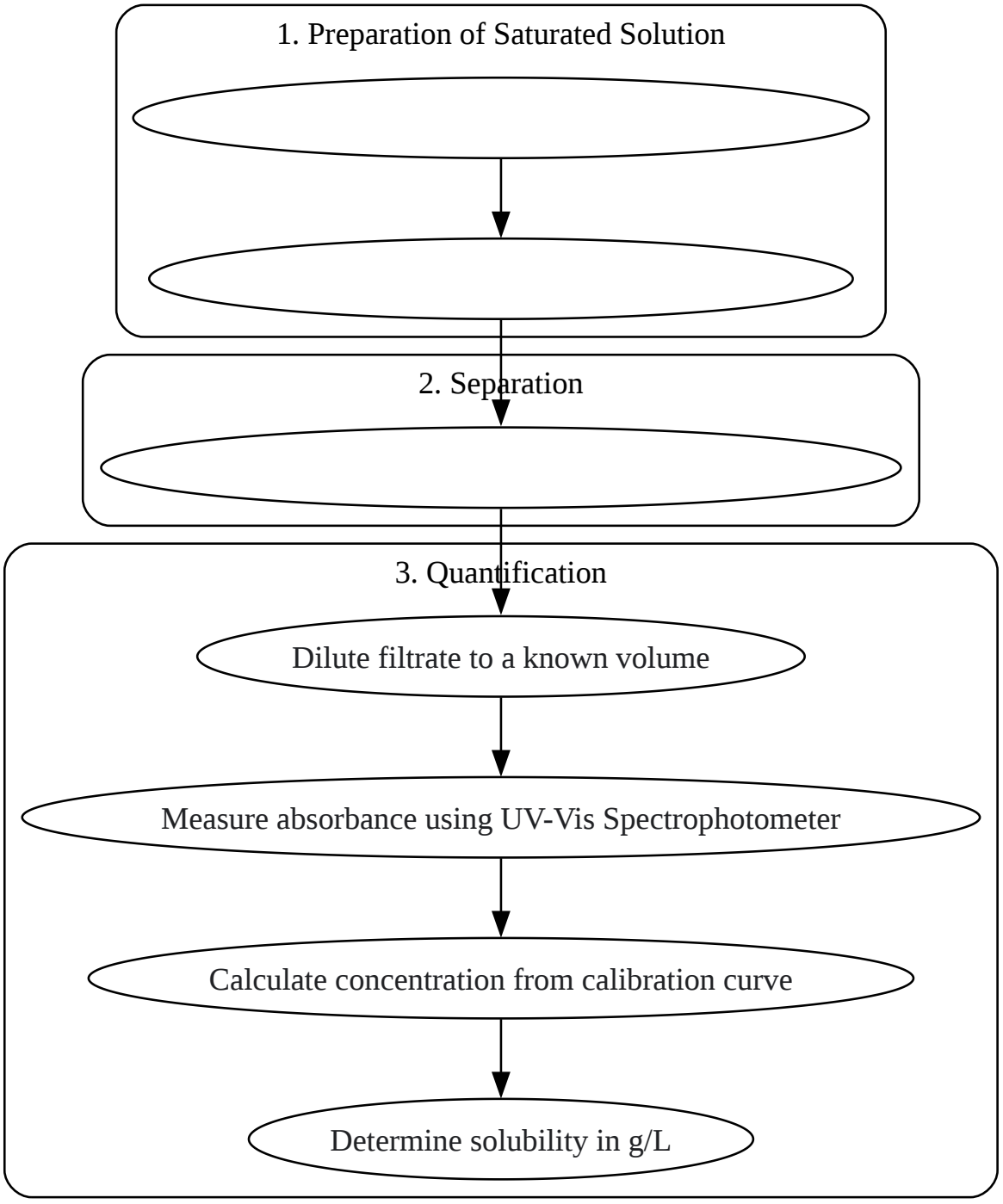

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*Workflow for evaluating the lightfastness of **Solvent Orange 62**.*

Analysis of Thermal Stability

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Objective: To determine the thermal stability and decomposition profile of **Solvent Orange 62** from different manufacturers.

Methodology (based on ISO 11358-1 Thermogravimetric Analysis - TGA):

- Sample Preparation:
  - Accurately weigh a small amount (typically 5-10 mg) of the **Solvent Orange 62** powder into a TGA crucible (e.g., alumina or platinum).
- Instrument Setup:
  - Place the crucible in the TGA instrument.
  - Purge the furnace with an inert gas (e.g., nitrogen) at a constant flow rate to prevent oxidation.
- Thermal Program:
  - Heat the sample from ambient temperature to a high temperature (e.g., 600°C) at a constant, linear heating rate (e.g., 10°C/min).
- Data Acquisition and Analysis:
  - The instrument continuously records the mass of the sample as a function of temperature.
  - The resulting TGA curve (mass vs. temperature) is analyzed to determine the onset temperature of decomposition, which is an indicator of thermal stability.
  - The derivative of the TGA curve (DTG curve) can be used to identify the temperatures at which the rate of mass loss is maximal.

Diagram of Experimental Workflow for Thermal Stability Analysis

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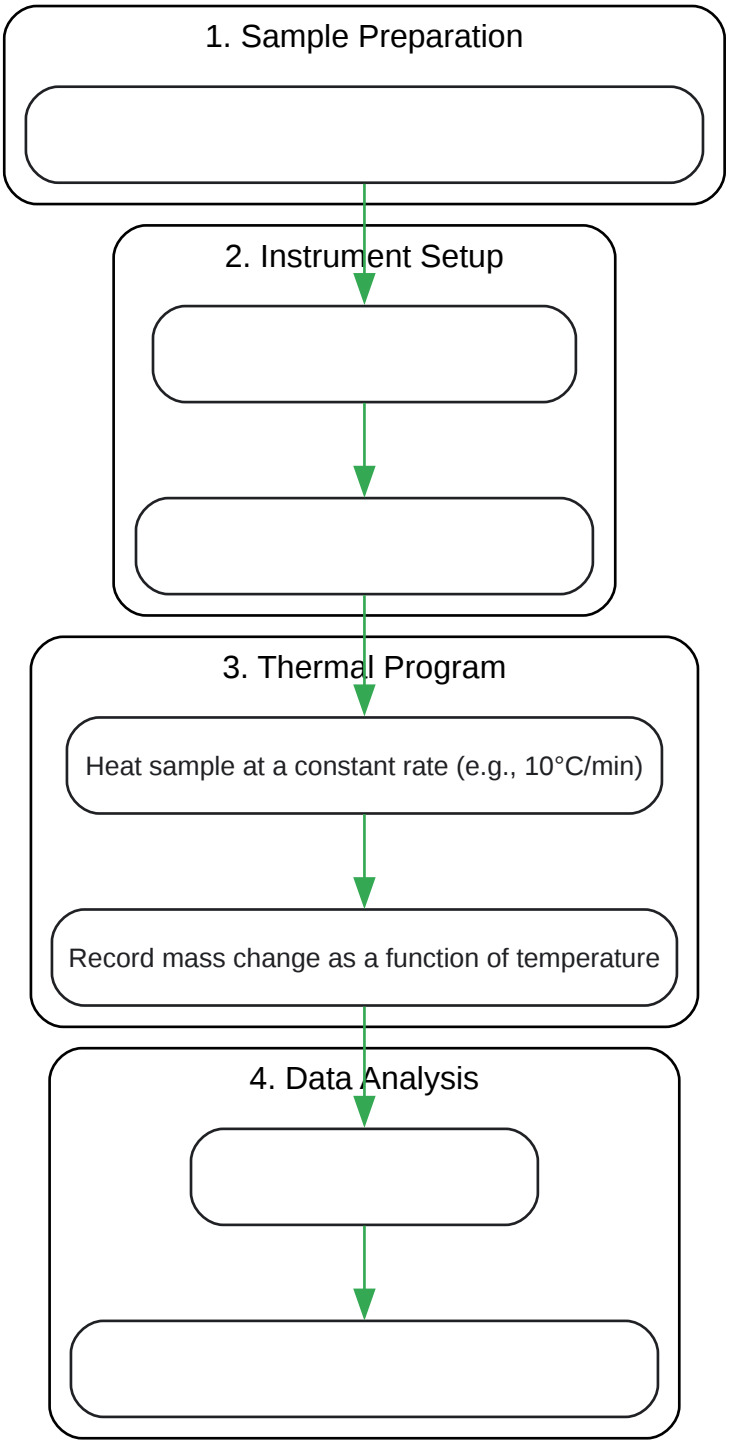

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*Workflow for the thermal stability analysis of **Solvent Orange 62**.*

Conclusion

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The selection of a suitable **Solvent Orange 62** for a specific application depends on a thorough evaluation of its performance characteristics. While the data presented in this guide provides a general overview, it is evident that performance can vary between manufacturers. For critical applications, it is imperative that researchers and professionals conduct their own side-by-side comparisons using standardized protocols, such as those outlined above. This will ensure that the chosen product meets the specific requirements for solubility, lightfastness, thermal stability, and overall performance in the intended formulation and end-use environment.

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